

6-Methyl-1-heptanol skin irritation and safety measures

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

Get Quote

Chemical Properties & Hazard Identification

The table below summarizes the basic identifiers and reported hazard classifications for **6-Methyl-1-heptanol**.

Property	Value / Description
CAS Number	1653-40-3 [1] [2] [3]
Molecular Formula	C ₈ H ₁₈ O [4] [1] [2]
Molecular Weight	130.23 g/mol [1] [2] [5]
Appearance	Colourless transparent liquid [1] [2]

| **Reported Hazards (GHS)** [2] [5] | • **H315:** Causes skin irritation • **H319:** Causes serious eye irritation • **H335:** May cause respiratory irritation |

Safety Data & Handling Protocols

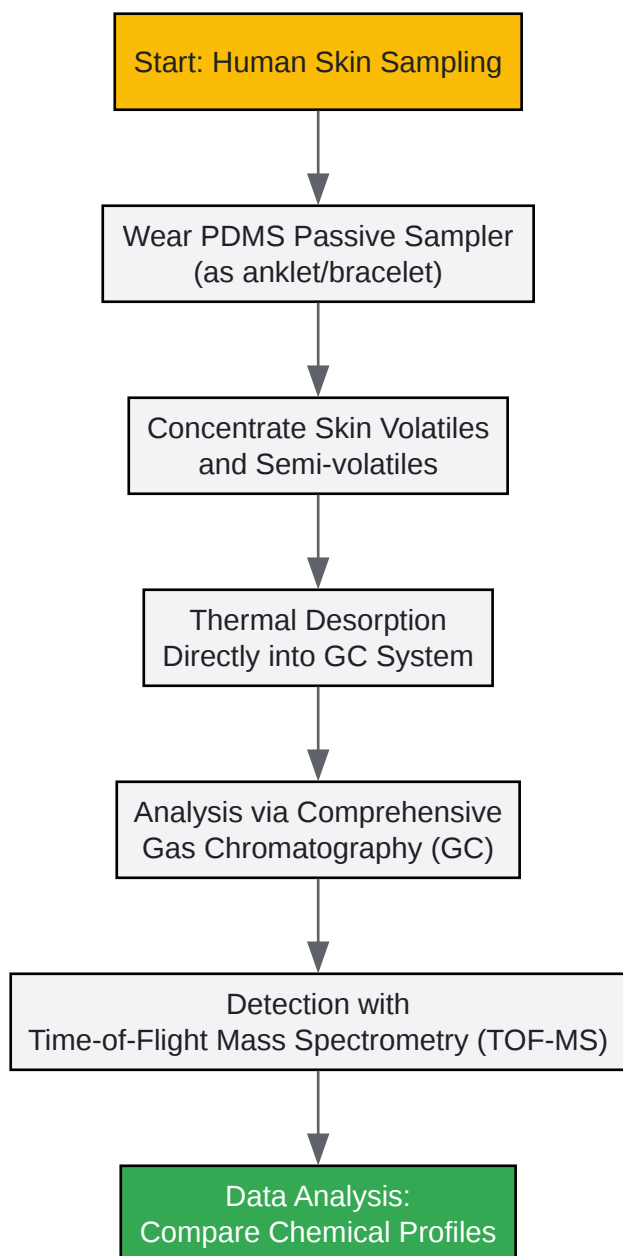
The following table details the safety information and recommended handling procedures gathered from chemical databases.

Aspect	Details
	<p> First Aid Measures [2] Skin Contact: Flush skin with plenty of water for at least 15 minutes. Seek medical aid. Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting eyelids. Get medical aid. Inhalation: Remove from exposure to fresh air immediately. Get medical aid if breathing is difficult. Ingestion: Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of water or milk. Get medical aid. Safe Handling & Storage [2] • Use with adequate ventilation. • Avoid contact with skin, eyes, and clothing. • Wash thoroughly after handling. • Store in a tightly closed container in a cool, dry, well-ventilated area. Personal Protective Equipment (PPE) [2] • Eyes: Wear appropriate protective eyeglasses or chemical safety goggles. • Skin: Wear appropriate protective gloves and clothing to prevent skin exposure. Stability & Incompatibilities [2] Incompatible with strong oxidizing agents. </p>

Experimental Context & Research Workflow

While recent toxicology studies on **6-Methyl-1-heptanol** specifically are limited, one research paper detected it as a component of human skin surface chemicals [6]. The methodology from this study can serve as a reference for researchers investigating similar compounds.

The experimental workflow for the non-invasive sampling and analysis of skin surface chemicals is outlined below, which may be useful for your own research design.



[Click to download full resolution via product page](#)

Key Experimental Details:

- **Sampler:** An in-house made polydimethylsiloxane (PDMS) passive mini-sampler was used to concentrate skin volatiles and semi-volatiles non-invasively [6].
- **Internal Standard:** A novel method for adding an internal standard through solvent modification was introduced to enable more reliable comparison of chemical profiles [6].
- **Instrumentation:** Analysis was performed using comprehensive gas chromatography coupled to time-of-flight mass spectrometry (GC×GC-TOF MS) [6].

Frequently Asked Questions

Q1: What is the typical purity of 6-Methyl-1-heptanol available for research? Commercial suppliers typically offer this compound with a purity of **98.0% min** (by GC) [1] [7].

Q2: Is 6-Methyl-1-heptanol naturally occurring? Yes, it is a volatile organic compound identified as a mammalian metabolite and has been detected in human skin surface chemical profiles [6] [2].

Q3: Where can I find detailed thermophysical property data for this compound? The **NIST Web Thermo Tables (WTT)** provide critically evaluated data for this compound, including properties like boiling point, critical temperature and pressure, density, enthalpy of vaporization, and viscosity [4].

Key Considerations for Researchers

- **Consult Official SDS:** For laboratory work, always obtain and consult the latest Safety Data Sheet (SDS) from your chemical supplier for the most precise hazard information and handling instructions [2] [7].
- **Verify Experimental Context:** The provided experimental protocol is for detecting the compound on skin, not for testing its irritation potential. Design your experiments accordingly [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. China 6 - Methyl - 1 - heptanol | CAS 1653-40-3 Manufacturers Suppliers... [leapchem.com]
2. -Methylheptanol | 1653-40-3 [chemicalbook.com]
3. - 1 , Heptanol - 6 methyl [webbook.nist.gov]
4. - 6 - methyl - 1 -- Critically Evaluated Thermophysical Property... heptanol [wtt-pro.nist.gov]
5. CAS # 1653-40-3, 6 - Methyl - 1 - heptanol - chemBlink [chemblink.com]

6. Non-invasive sorptive extraction for the separation of human skin... [pubmed.ncbi.nlm.nih.gov]

7. - 6 - METHYL - 1 | 1653-40-3 HEPTANOL [sigmaaldrich.com]

To cite this document: Smolecule. [6-Methyl-1-heptanol skin irritation and safety measures].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b581708#6-methyl-1-heptanol-skin-irritation-and-safety-measures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com